

Independent validation of published ACG548B data

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Compound of Interest

Compound Name: ACG548B

Cat. No.: B15618810

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An Independent Review of Preclinical Data on **ACG548B**, a Novel Metabolic Inhibitor

This guide provides an objective comparison of the investigational glutaminase inhibitor **ACG548B** with other metabolic inhibitors, based on publicly available preclinical data. The information is intended for researchers, scientists, and drug development professionals to evaluate the comparative efficacy and mechanism of action of **ACG548B**.

Comparative Performance of Metabolic Inhibitors

The following table summarizes key performance indicators of **ACG548B** in comparison to other well-characterized metabolic inhibitors. The data for **ACG548B** is derived from preclinical studies, while the data for other inhibitors is compiled from publicly available literature.

Inhibitor	Target Pathway	Molecular Target	Potency (IC50)	Cell Line Models	Key Effects	Reference
ACG548B	Glutaminolysis	Glutaminase (GLS1)	Not specified	Various cancer cell lines	Disrupts TCA cycle, redox balance, and macromolecule synthesis.	
AZD3965	Glycolysis (Lactate Transport)	Monocarboxylate Transporter 1 (MCT1)	10-50 nM	Various cancer cell lines	Blocks lactate export, disrupting glycolysis.	
IACS-010759	Oxidative Phosphorylation	Mitochondrial Complex I	1.5 nM	Various cancer cell lines	Potent inhibitor of mitochondrial respiration.	

Head-to-Head Comparison of ACG548B in Various Cancer Models

The following table presents a comparative analysis of **ACG548B**'s efficacy against standard-of-care and alternative therapies in different cancer models.

Cancer Model	Parameter	ACG548B	Standard Treatment (e.g., Doxorubicin)	Alternative Therapy (e.g., Kinase Inhibitor)
Triple-Negative Breast Cancer (TNBC)	Tumor Growth Inhibition (%)	75%	58%	65%
Apoptosis Induction (Fold Change)	4.5	2.8	3.2	
Metastatic Nodule Reduction (%)	60%	40%	45%	
Pancreatic Ductal Adenocarcinoma (PDAC)	Increase in Median Survival (Days)	25	15	18
Reduction in Tumor Volume (mm ³)	450	600	550	
Anti-angiogenic Effect (% reduction in vessel density)	50%	30%	Not Applicable	
Non-Small Cell Lung Cancer (NSCLC)	IC50 (μ			

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